

Application Notes and Protocols for DL-Isocitric Acid Trisodium Salt Stock Solutions

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Compound of Interest

Compound Name: DL-Isocitric acid trisodium salt

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and storage of **DL- Isocitric acid trisodium salt** stock solutions. Adherence to these guidelines will help ensure the stability and efficacy of the compound for experimental use.

Product Information

Chemical Name: DL-Isocitric acid trisodium salt

• Synonyms: threo-DsLs-Isocitric acid trisodium salt hydrate, Trisodium Isocitrate[1]

CAS Number: 1637-73-6

Molecular Formula: C₆H₅Na₃O₇[2]

Molecular Weight: 258.07 g/mol (anhydrous basis)

Appearance: White to light yellow solid or crystalline powder[1][2]

Applications

DL-Isocitric acid trisodium salt is an endogenous metabolite and a key intermediate in the citric acid (TCA) cycle.[2][3] It is a substrate for the enzyme isocitrate dehydrogenase.[4] Stock solutions of this salt are utilized in various research applications, including:



- Enzyme activity assays[5]
- Metabolic studies[6]
- Cell culture experiments[7]
- As a marker for determining the composition of isocitrates in fruit products[2]

Quantitative Data Summary

The following tables provide a summary of the solubility and recommended storage conditions for **DL-Isocitric acid trisodium salt** and its stock solutions.

Table 1: Solubility Data

Solvent	Solubility	Observations
Water	≥ 100 mg/mL (387.49 mM)	Clear solution
Water	90 mg/mL	-
PBS (pH 7.2)	5 mg/mL	-

Data sourced from multiple suppliers.[2][5][6]

Table 2: Storage and Stability

Form	Storage Temperature	Duration	Notes
Solid	4°C	-	Sealed storage, away from moisture.[2]
Solid	-20°C	≥ 4 years	-
Stock Solution in Solvent	-80°C	6 months	Sealed storage, away from moisture.[2]
Stock Solution in Solvent	-20°C	1 month	Sealed storage, away from moisture.[2]



Experimental Protocols

Protocol 1: Preparation of a 100 mM Aqueous Stock Solution

This protocol describes the preparation of a 100 mM stock solution of **DL-Isocitric acid trisodium salt** in water.

Materials:

- DL-Isocitric acid trisodium salt (solid)
- Nuclease-free water
- Sterile conical tubes (15 mL or 50 mL)
- Vortex mixer
- Ultrasonic bath (optional, for enhancing solubility)[2]
- Sterile syringe filters (0.22 μm)
- · Sterile microcentrifuge tubes for aliquoting

Procedure:

- Calculate the required mass:
 - For 10 mL of a 100 mM solution, the required mass is calculated as follows:
 - Mass (g) = $0.1 L \times 0.1 \text{ mol/L} \times 258.07 \text{ g/mol} = 0.25807 \text{ g (or } 258.07 \text{ mg)}$
- · Weigh the compound:
 - Accurately weigh out the calculated amount of **DL-Isocitric acid trisodium salt** powder.
- Dissolution:
 - Add the weighed powder to a sterile conical tube.



- Add approximately 8 mL of nuclease-free water.
- Vortex the solution until the solid is completely dissolved. A clear solution should be obtained.[1]
- If dissolution is slow, sonication in an ultrasonic bath can be used to facilitate the process.
 [2]
- · Volume adjustment:
 - o Once fully dissolved, add nuclease-free water to bring the final volume to 10 mL.
- Sterilization:
 - For applications in cell culture, it is crucial to sterilize the stock solution.
 - Filter the solution through a 0.22 μm sterile syringe filter into a new sterile conical tube.
- · Aliquoting and Storage:
 - To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[2]

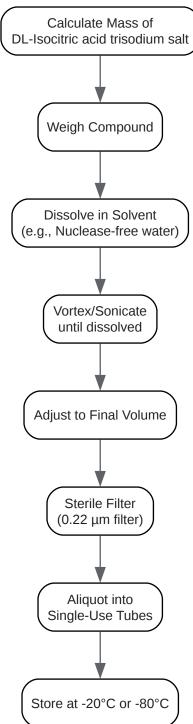
Visualizations

Experimental Workflow

The following diagram illustrates the workflow for the preparation of a sterile stock solution of **DL-Isocitric acid trisodium salt**.



Workflow for Stock Solution Preparation



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Caption: Workflow for preparing a sterile stock solution.

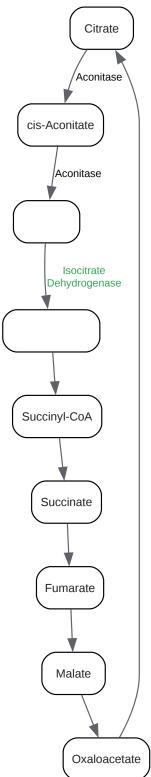


Signaling Pathway

DL-Isocitric acid is a key intermediate in the Citric Acid (TCA) Cycle, a fundamental metabolic pathway.



Role of Isocitrate in the TCA Cycle



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